

CAS number and IUPAC nomenclature for 1,3,5-Triisopropylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

Cat. No.: B165165

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An In-depth Technical Guide to 1,3,5-Triisopropylbenzene

Chemical Identification and Nomenclature

1,3,5-Triisopropylbenzene is an aromatic hydrocarbon characterized by a benzene ring symmetrically substituted with three isopropyl groups.

- IUPAC Name: 1,3,5-tri(propan-2-yl)benzene[1]
- CAS Number: 717-74-8[1][2]
- Synonyms: 1,3,5-Tri(propan-2-yl)benzene, 1,3,5-Tris(1-methylethyl)benzene, 1,3,5-Tris(isopropyl)benzene, Benzene, 1,3,5-tris(1-methylethyl)-[3][4][5]

Physicochemical Properties

1,3,5-Triisopropylbenzene is a colorless liquid under standard conditions.[2][6] Its key physical and chemical properties are summarized below.



Property	Value
Molecular Formula	C15H24[2][6][7]
Molecular Weight	204.35 g/mol [2][4][6]
Appearance	Clear colorless liquid[6]
Density	0.845 - 0.854 g/mL at 25 °C[6][7]
Boiling Point	232-236 °C[6][7]
Melting Point	-7 °C[6]
Flash Point	87 °C (188.6 °F) - closed cup
Refractive Index	n20/D 1.488 (lit.)[6][7]
Solubility	Immiscible with water[2][7]
InChI Key	VUMCUSHVMYIRMB-UHFFFAOYSA-N[1][4]
SMILES String	CC(C)c1cc(cc(c1)C(C)C)C(C)C[1]

Synthesis and Experimental Protocols

The primary industrial synthesis of **1,3,5-triisopropylbenzene** is the Friedel-Crafts alkylation of benzene with propylene.[8][9] Variations in catalysts and reaction conditions are employed to optimize the yield of the desired **1,3,5-isomer** over other isomers like **1,2,4-triisopropylbenzene**. [8][9]

Experimental Protocol 1: Friedel-Crafts Alkylation using Aluminum Chloride

This protocol describes a general method for the synthesis of crude triisopropylbenzene, which is predominantly the 1,3,5-isomer.

Objective: To synthesize a mixture of triisopropylbenzene isomers via Friedel-Crafts alkylation.

Materials:

Benzene



- Propylene (propene)
- Aluminum chloride (AlCl₃) catalyst

Procedure:

- Charge a suitable reactor with one mole of benzene.[9]
- Add the aluminum chloride catalyst to the benzene.
- Introduce three moles of propene gas into the reaction mixture while maintaining vigorous stirring.[9] The reaction is exothermic and may require cooling to control the temperature.
- After the reaction is complete, the crude product is a mixture containing predominantly 1,3,5-triisopropylbenzene, along with minor amounts of 1,2,4-triisopropylbenzene, diisopropylbenzenes, and cumene.[8][9]
- The crude product can be purified via fractionation to isolate pure 1,3,5triisopropylbenzene.[10]

Experimental Protocol 2: Synthesis using Ionic Liquid Catalyst

This protocol utilizes an ionic liquid as a catalyst to improve selectivity and offer a potentially greener alternative to traditional Lewis acids.

Objective: To synthesize **1,3,5-triisopropylbenzene** using an ionic liquid catalyst.

Materials:

- Benzene
- Propylene
- 2AlCl₃/Et₃NHCl ionic liquid catalyst

Optimized Reaction Conditions:[10]



• Ionic Liquid Volume Ratio: 0.1

Reaction Temperature: 50 °C

Propylene Flow Rate: 3.50 mL/s

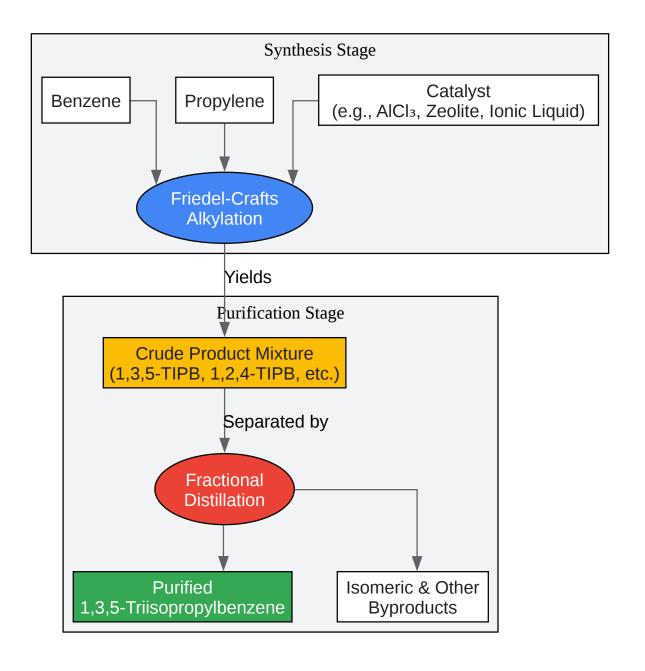
Procedure:

- Combine benzene and the 2AlCl₃/Et₃NHCl ionic liquid catalyst in a reactor at a volume ratio of 0.1 (catalyst to benzene).[10]
- Heat the mixture to the reaction temperature of 50 °C.[10]
- Bubble propylene gas through the mixture at a constant flow rate of 3.50 mL/s.[10]
- Monitor the reaction progress. A moderate post-alkylation step can be employed to increase the ratio of the 1,3,5- to 1,2,4-isomer.[10]
- Upon completion, the product is separated from the ionic liquid. The final product is obtained by fractionation.[10]

Synthesis and Purification Workflow

The general process for producing high-purity **1,3,5-triisopropylbenzene** involves the initial alkylation reaction followed by a purification step to separate the desired isomer from byproducts.





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Caption: Workflow for the synthesis and purification of **1,3,5-triisopropylbenzene**.

Applications in Research and Development

Due to its unique structure, featuring significant steric bulk and thermal stability, **1,3,5**-**triisopropylbenzene** is a versatile compound in various scientific and industrial fields.[6][11]



- Pharmaceutical and Organic Synthesis: It serves as a key starting material for the synthesis of more complex molecules.[11] It is notably used as a precursor for bulky phosphine ligands, such as Bret Phos and X-Phos, which are employed in catalysis.[11] Its steric hindrance also makes it useful as a protecting group in complex organic reactions.[11]
- Polymer Science: The compound is a vital intermediate in the production of high-performance polymers and resins with high thermal stability, such as polyimides and polyether ether ketone (PEEK).[11] These materials are critical in the aerospace and automotive industries.[11]
- Materials Chemistry: It is used as a swelling agent or micelle expander in the templateassisted synthesis of highly ordered mesoporous silica materials like SBA-15.[12]
- Catalysis Research: Researchers use 1,3,5-triisopropylbenzene in catalytic studies, particularly for Friedel-Crafts reactions, where it helps in stabilizing reaction intermediates.[6]
 [11] It also acts as a probe molecule to assess the surface acidity and accessibility of zeolite catalysts.[12]
- Other Industrial Uses: It finds application as a specialty solvent in paints and coatings, an additive in high-performance lubricants, and an intermediate in the manufacturing of agrochemicals and electronic chemicals.[6][11][13]

Safety and Handling

1,3,5-Triisopropylbenzene is a combustible liquid and requires appropriate safety precautions for handling and storage.[3]

- Handling: Use in a well-ventilated area.[14] Wear appropriate personal protective equipment
 (PPE), including protective gloves, safety goggles, and clothing to prevent skin exposure.[5]
 [14] Wash thoroughly after handling.[14]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][14] Keep away from heat, sparks, open flames, and other sources of ignition.[2][14]
- First Aid:
 - Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes.[14]



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[14]
- Inhalation: Remove from exposure to fresh air immediately.[14]
- Ingestion: If conscious, rinse mouth and drink 2-4 cupfuls of milk or water. Do not induce vomiting.[14] In all cases of exposure, seek medical aid.[14]
- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or appropriate foam as extinguishing media.[14] Water spray can be used to keep fire-exposed containers cool.[14]

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